

Illuminating Inhibition: A Technical Guide to Firefly Luciferase-IN-1

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Compound of Interest

Compound Name: *Firefly luciferase-IN-1*

Cat. No.: *B154489*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Firefly luciferase-IN-1**, a potent and reversible inhibitor of firefly luciferase. It is intended to serve as a comprehensive resource for researchers utilizing luciferase-based assays in their work, offering detailed purchasing information, experimental protocols, and a clear visualization of its mechanism of action.

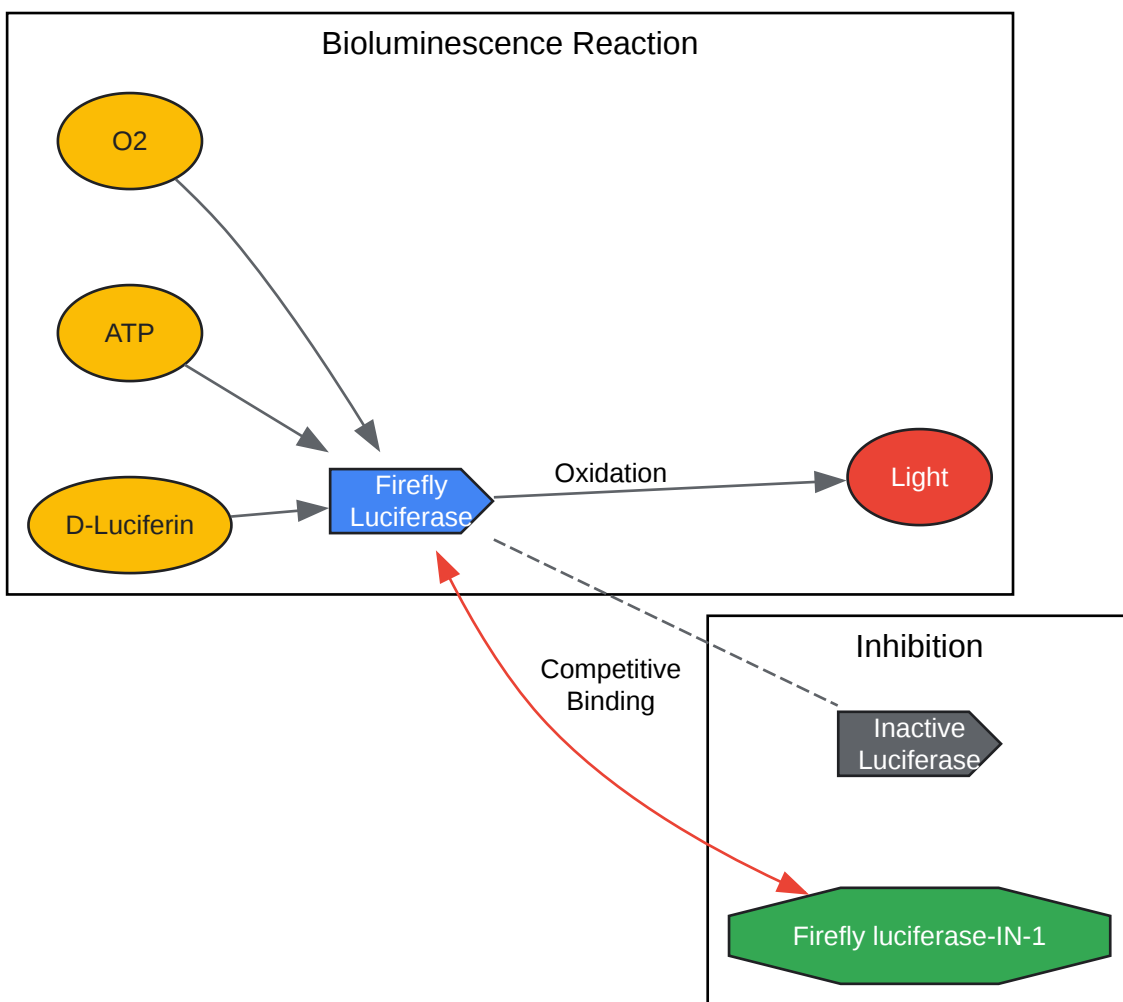
Supplier and Purchasing Information

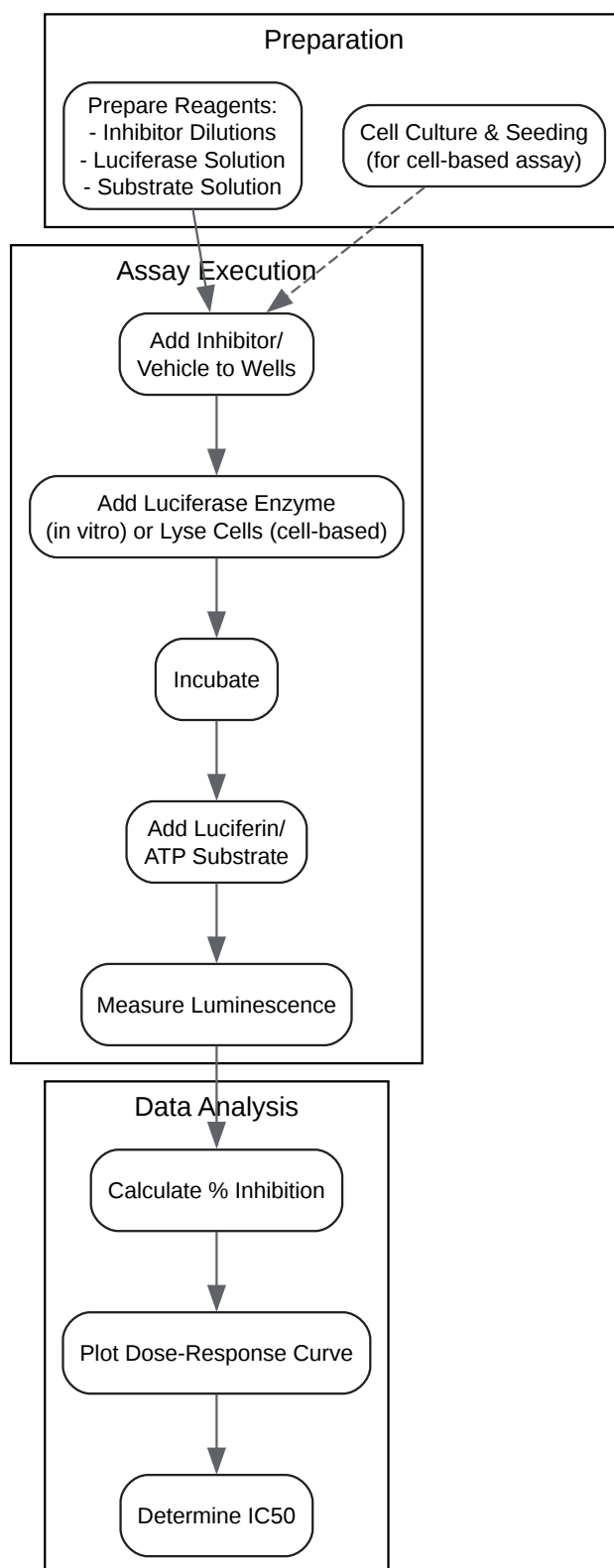
Firefly luciferase-IN-1, identified as compound 48 in the primary scientific literature, is a highly potent, reversible inhibitor of the firefly luciferase enzyme.^{[1][2][3]} Its high potency makes it a valuable tool for researchers needing to control or understand the kinetics of luciferase-driven reporter gene assays. Below is a summary of suppliers offering this compound.

Supplier	Catalog Number	Purity	Available Quantities	Additional Information
MedChemExpress	HY-155945	98.70%	1 mg, 5 mg, 10 mg, 50 mg	Identified as compound 48. Provides IC50 value (0.25 nM) and storage instructions.[3]
Sigma-Aldrich	AMBH9AE508A8	Not specified	Inquire	Listed under CAS No. 2765796-41-4.
DC Chemicals	DC66437	Not specified	Inquire	Provides MSDS.
Molport	MolPort-007-915-257	Not specified	Inquire	Listed as MFCD01346226.

Mechanism of Action

Firefly luciferase catalyzes the oxidation of D-luciferin in the presence of ATP and oxygen, resulting in the emission of light. **Firefly luciferase-IN-1** acts as a competitive inhibitor with respect to the substrate, D-luciferin.[1] This means that the inhibitor binds to the active site of the luciferase enzyme, thereby preventing the binding of D-luciferin and halting the bioluminescent reaction.





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References

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- 2. pubs.acs.org [pubs.acs.org]
- 3. medchemexpress.com [medchemexpress.com]
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